

Information Regarding "Vaginol" for Laboratory Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vaginol

Cat. No.: B14077353

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Comprehensive searches for a chemical substance specifically named "**Vaginol**" did not yield a dedicated Safety Data Sheet (SDS) or standardized laboratory handling protocols. The term "**Vaginol**" appears in several contexts, none of which align with a distinct, hazardous chemical requiring specific personal protective equipment (PPE) and disposal plans for a research setting as requested.

The search results indicate that "**Vaginol**" is primarily:

- A trade name for vaginal hygiene products, such as washes and ovules, available in some European countries. These are formulated for personal use and do not represent a raw chemical for laboratory handling.
- Mentioned in scientific literature in the context of the chemical synthesis of Angelicin[1]. In this context, "**vaginol**" appears to be an intermediate compound, but no specific safety data sheet under this name is publicly available.

Without a specific chemical identifier, such as a CAS (Chemical Abstracts Service) number, it is not possible to provide accurate and reliable safety information. Safety Data Sheets are the primary and essential source for detailed handling, storage, disposal, and emergency procedures for any given chemical.

Recommendations for Researchers, Scientists, and Drug Development Professionals:

To ensure the safety of all laboratory personnel, it is imperative to obtain the correct and complete name of the chemical you are working with. We recommend the following steps:

- **Verify the Chemical Name:** Double-check the spelling and full name of the substance. Chemical names can be complex and easily misspelled.
- **Obtain the CAS Number:** The most reliable way to identify a chemical is through its CAS number. This unique identifier will allow you to find the correct Safety Data Sheet.
- **Consult Your Supplier:** The manufacturer or supplier of the chemical is required to provide an SDS. Contact them directly to obtain the necessary safety information.
- **Review the Safety Data Sheet (SDS):** Once you have the correct SDS, it will provide comprehensive information on:
 - **Section 8: Exposure Controls/Personal Protection:** This section will detail the required PPE, such as the specific type of gloves (e.g., nitrile, neoprene), eye protection (e.g., safety glasses, goggles), and respiratory protection (e.g., fume hood, respirator).
 - **Section 7: Handling and Storage:** This will provide guidance on safe handling practices and appropriate storage conditions.
 - **Section 13: Disposal Considerations:** This section will outline the proper methods for waste disposal in accordance with regulations.
 - **Section 4: First-Aid Measures:** This provides crucial information for emergency procedures in case of exposure.

Due to the lack of specific information for a chemical named "**Vaginol**," we are unable to provide the requested tables, diagrams, and detailed protocols. Providing such information without a proper SDS would be speculative and could compromise laboratory safety.

We are committed to providing accurate and actionable safety information. Once the correct chemical identity is established, we would be pleased to assist in interpreting the safety data and developing appropriate handling procedures.

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References

- 1. Angelicin - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Information Regarding "Vaginol" for Laboratory Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14077353#personal-protective-equipment-for-handling-vaginol]

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